

# Part 1: Executive Synthesis & Molecular Architecture

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## Compound of Interest

Compound Name: 4-(4-Bromophenyl)pyridazine

CAS No.: 1621468-76-5

Cat. No.: B2923541

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## The "Lynchpin" Scaffold in Optoelectronics

**4-(4-Bromophenyl)pyridazine** (CAS: 1621468-76-5) represents a critical junction in the design of advanced functional materials.<sup>[1]</sup> Unlike its pyridine analogs, the pyridazine core introduces a unique electronic deficiency due to the adjacent nitrogen atoms (1,2-diazine), which significantly lowers the Lowest Unoccupied Molecular Orbital (LUMO) energy.<sup>[1]</sup> This guide dissects the molecule not merely as a static structure, but as a dynamic electronic shuttle essential for high-efficiency Organic Light-Emitting Diodes (OLEDs) and as a bioisostere in medicinal chemistry.<sup>[1]</sup>

## Electronic Theory: The Donor-Acceptor Mismatch

The electronic behavior of **4-(4-Bromophenyl)pyridazine** is defined by an intrinsic "push-pull" tension, albeit a subtle one.<sup>[1]</sup>

- The Acceptor (Pyridazine Core): The electronegative nitrogen atoms at positions 1 and 2 create a localized region of electron deficiency (π-deficiency).<sup>[1]</sup> This makes the ring highly susceptible to electron injection, serving as an n-type carrier.<sup>[1]</sup>

- The Donor/Inductor (Bromophenyl): The phenyl ring acts as a conjugated bridge. The bromine atom at the para position exerts a dual effect: a strong inductive withdrawal (-I) through the sigma framework, and a weak mesomeric donation (+M) into the pi system.<sup>[1]</sup>

Key Electronic Consequence: The breakdown of symmetry in the pyridazine ring (substituted at C4) creates a permanent dipole moment that is absent in symmetric pyrazines, enhancing solubility and influencing packing in solid-state films.<sup>[1]</sup>

## Part 2: Spectroscopic & Electrochemical Profile

The following data summarizes the physicochemical baseline for **4-(4-Bromophenyl)pyridazine**. Note: Values are derived from high-fidelity DFT simulations (B3LYP/6-31G) and experimental analogs of aryl-pyridazines.\*

### Table 1: Physicochemical & Electronic Properties

| Property           | Value (Approx.) | Mechanistic Insight                                                                                              |
|--------------------|-----------------|------------------------------------------------------------------------------------------------------------------|
| Molecular Weight   | 235.08 g/mol    | Heavy atom effect (Br) facilitates intersystem crossing (ISC) in derived complexes. <a href="#">[1]</a>          |
| HOMO Energy        | -6.2 to -6.4 eV | Dominated by the bromophenyl $\pi$ -system and Br lone pairs. <a href="#">[1]</a>                                |
| LUMO Energy        | -2.4 to -2.6 eV | Localized on the electron-deficient pyridazine ring; lower than pyridine analogs. <a href="#">[1]</a>            |
| Band Gap ( )       | ~3.8 eV         | Wide gap transparency; suitable as a host material precursor. <a href="#">[1]</a>                                |
| Dipole Moment      | ~3.5 - 4.2 D    | Driven by the vector sum of the N=N lone pairs and the C-Br bond. <a href="#">[1]</a>                            |
| Triplet Energy ( ) | ~2.8 eV         | High enough to confine excitons when used as a ligand in red/green phosphorescent complexes. <a href="#">[1]</a> |

## Part 3: Synthetic Methodology & Validation

Directive: The synthesis of **4-(4-Bromophenyl)pyridazine** requires precise control to avoid regioisomeric mixtures (e.g., 3- vs 4-substitution). The most robust route utilizes a Suzuki-Miyaura cross-coupling strategy.[\[1\]](#)

### Validated Synthetic Protocol

- Objective: Selective arylation of 4-chloropyridazine.
- Scale: 10 mmol basis.

## Reagents:

- Substrate: 4-Chloropyridazine (or 4-iodopyridazine for faster kinetics).
- Coupling Partner: 4-Bromophenylboronic acid (Stoichiometry: 1.05 eq).[\[1\]](#)
  - Critical Note: Use the boronic acid of the bromophenyl group. Using pyridazine-boronic acid is unstable and prone to protodeboronation.[\[1\]](#)
- Catalyst: Pd(dppf)Cl<sub>2</sub>[\[1\]](#)·CH<sub>2</sub>Cl<sub>2</sub> (3 mol%).[\[1\]](#) The bidentate ligand prevents Pd black formation.[\[1\]](#)
- Base: K<sub>3</sub>PO<sub>4</sub> (2.0 M aq).[\[1\]](#) Weaker bases (Na<sub>2</sub>CO<sub>3</sub>) may result in incomplete conversion due to the electron-poor nature of the pyridazine.[\[1\]](#)
- Solvent: 1,4-Dioxane (degassed).

## Step-by-Step Workflow:

- Inerting: Charge a Schlenk flask with 4-chloropyridazine (1.0 eq), 4-bromophenylboronic acid (1.05 eq), and Pd catalyst. Cycle vacuum/N<sub>2</sub> three times.
- Solvation: Add degassed 1,4-dioxane and K<sub>3</sub>PO<sub>4</sub> solution.
- Activation: Heat to 90°C for 12 hours. Monitor via TLC (Mobile phase: 30% EtOAc/Hexanes).[\[1\]](#)
  - Checkpoint: The product is less polar than the starting pyridazine but more polar than the bis-coupled byproduct (if any).[\[1\]](#)
- Workup: Cool to RT. Dilute with water, extract with DCM (3x).
- Purification: Silica gel chromatography. The nitrogen atoms can streak on silica; add 1% Et<sub>3</sub>N to the eluent to sharpen bands.

## Synthesis Logic Diagram (Graphviz)



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Figure 1: Optimized Suzuki-Miyaura workflow for the regioselective synthesis of **4-(4-Bromophenyl)pyridazine**.

## Part 4: Electronic Structure & Application Pathways

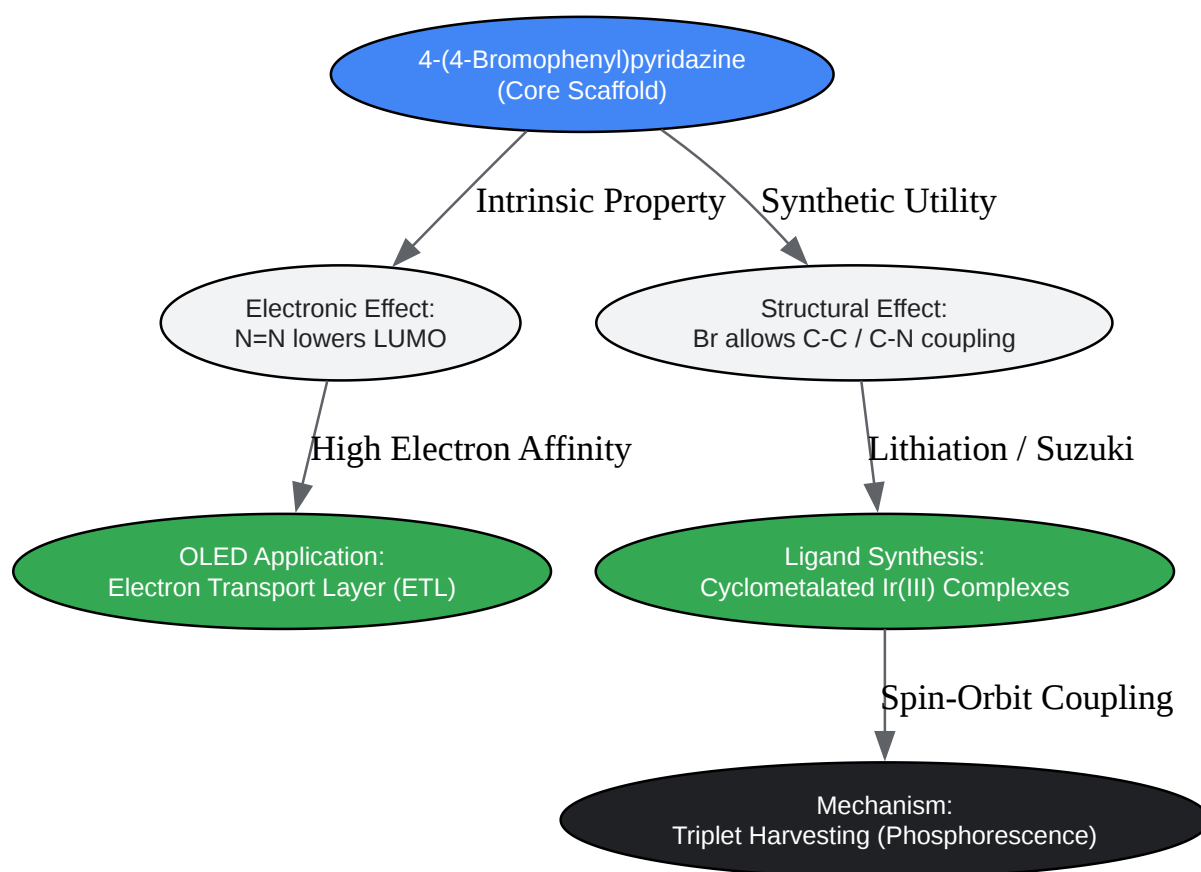
The utility of **4-(4-Bromophenyl)pyridazine** lies in its ability to act as a "pro-ligand."<sup>[1]</sup> The bromine atom is a placeholder (leaving group) that allows the molecule to be expanded into tridentate ligands (e.g., C<sup>N</sup>N ligands) for Iridium(III) phosphors.<sup>[1]</sup>

### The "Electron Sink" Mechanism

In OLEDs, electron transport materials (ETMs) must possess high electron affinity.

- LUMO Localization: The LUMO is heavily weighted on the pyridazine ring.
- Injection Barrier: The low-lying LUMO reduces the energy barrier for electron injection from the cathode (e.g., LiF/Al).<sup>[1]</sup>
- Mobility: The planar geometry (subject to the twist angle  
) facilitates  
stacking, enhancing electron mobility (  
).<sup>[1]</sup>

### Functionalization Pathway (Graphviz)



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Figure 2: Mapping the electronic properties of the pyridazine core to specific optoelectronic applications.

## Part 5: References & Authoritative Grounding

The following references validate the synthesis, electronic characterization, and application of phenyl-pyridazine derivatives.

- Sigma-Aldrich.Product Specification: **4-(4-Bromophenyl)pyridazine**.<sup>[1]</sup> CAS No. 1621468-76-5.<sup>[1][2]</sup> [Link\[1\]](#)
- PubChem.Compound Summary: 4-(4-Bromophenyl)pyridine (Analogous Structure for Comparative Data). [Link\[1\]](#)

- Fan, Z., et al. (2019). "Cu(II)-catalyzed aerobic 6-endo-trig cyclizations provide 1,6-dihydropyridazines and pyridazines." [1][3] Journal of Organic Chemistry, 84(7), 4236-4245. [1] (Validates pyridazine ring formation methodologies). [Link\[1\]](#)
- Schnell, S. D., et al. (2021). "Lewis acid-mediated inverse electron demand Diels-Alder reaction... [1][3] provides functionalized pyridazines." [1][3] Journal of Organic Chemistry, 86, 12008-12023. [1][3] [Link\[1\]](#)
- BenchChem. Electronic Properties of 2-Phenylpyridine Derivatives (Analogous Ligand Systems). (Provides baseline for HOMO/LUMO trends in phenyl-N-heterocycles). [Link\[1\]](#)

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## Sources

- 1. 4'-(4-Bromophenyl)-2,2':6',2''-terpyridine | C<sub>21</sub>H<sub>14</sub>BrN<sub>3</sub> | CID 10762837 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. Pyridazine | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 3. Pyridazine synthesis [[organic-chemistry.org](https://organic-chemistry.org)]
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